

Compound of Interest

Compound Name: *Bis(2-ethylhexyl) carbonate*Cat. No.: *B080215*

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the spectroscopic data for **Bis(2-ethylhexyl) carbonate** (CAS No. 14858-73-2). Due to the limited analytical techniques.

Chemical Structure and Properties

Bis(2-ethylhexyl) carbonate is an organic compound with the molecular formula $C_{17}H_{34}O_3$ and a molecular weight of 286.45 g/mol. [\[1\]](#) It is a colorless

```
graph Chemical_Structure {
    layout=neato;
    node [shape=plaintext, fontname="Arial", fontsize=12];
    edge [fontname="Arial", fontsize=10];
```

// Atom nodes

```
C1 [label="C", pos="0,0!"];
O1 [label="O", pos="-0.7,-0.7!"];
O2 [label="O", pos="0.7,-0.7!"];
O3 [label="O", pos="0,-1.4!"];
C2 [label="CH2", pos="-1.4,-1.4!"];
C3 [label="CH", pos="-2.1,-0.7!"];
C4 [label="CH2", pos="-2.8,-1.4!"];
C5 [label="CH3", pos="-3.5,-0.7!"];
C6 [label="CH2", pos="-2.8,0!"];
C7 [label="CH2", pos="-3.5,0.7!"];
C8 [label="CH2", pos="-4.2,0!"];
C9 [label="CH3", pos="-4.9,0.7!];
```

```
C10 [label="CH2", pos="1.4,-1.4!"];
C11 [label="CH", pos="2.1,-0.7!"];
C12 [label="CH2", pos="2.8,-1.4!"];
C13 [label="CH3", pos="3.5,-0.7!"];
C14 [label="CH2", pos="2.8,0!"];
C15 [label="CH2", pos="3.5,0.7!"];
C16 [label="CH2", pos="4.2,0!"];
C17 [label="CH3", pos="4.9,0.7!];
```

```
// Edges
C1 -- 01;
C1 -- 02;
C1 -- 03 [style=dashed]; // Double bond
01 -- C2;
C2 -- C3;
C3 -- C4;
C4 -- C5;
C3 -- C6;
C6 -- C7;
C7 -- C8;
C8 -- C9;

02 -- C10;
C10 -- C11;
C11 -- C12;
C12 -- C13;
C11 -- C14;
C14 -- C15;
C15 -- C16;
C16 -- C17;

}
```

Caption: General workflow for NMR spectroscopy.

Infrared (IR) Spectroscopy

A beam of infrared light is passed through the sample. Different functional groups within the molecule absorb

Sample Preparation

Place a drop of sample
on an ATR crystal
between two

Caption: General workflow for FT-IR spectroscopy.

Mass Spectrometry (MS)

The sample is introduced into the mass spectrometer where it is vaporized and ionized, typically by bombardment with an electron beam.

Sample Introduction

Inject liquid sample into
the mass spectrometer

Caption: General workflow for Mass Spectrometry.

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References

- 1. Carbonic acid, bis(2-ethylhexyl) ester [webbook.nist.gov]
- 2. echemi.com [echemi.com]
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